

3-Phenyl-1,3,5-pantanetricarbonitrile molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	3-Phenyl-1,3,5-pantanetricarbonitrile
Cat. No.:	B186447

[Get Quote](#)

Technical Data for 3-Phenyl-1,3,5-pantanetricarbonitrile

This document provides the molecular formula and molecular weight for **3-Phenyl-1,3,5-pantanetricarbonitrile**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Core Molecular Data

The fundamental molecular properties of **3-Phenyl-1,3,5-pantanetricarbonitrile** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and computational modeling.

Identifier	Value	Source
Molecular Formula	C14H13N3	
Molecular Weight	223.273 g/mol	[1]
Monoisotopic Mass	223.11095 Da	[2]

Experimental Protocols and Visualizations

Detailed experimental protocols, signaling pathways, and experimental workflows are not applicable to the scope of this document, which is focused on providing the core molecular data of **3-Phenyl-1,3,5-pantanetricarbonitrile**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 16320-20-0(3-Phenyl-1,3,5-pantanetricarbonitrile) | Kuujia.com [fr.kuujia.com]
- 2. PubChemLite - 3-phenyl-1,3,5-pantanetricarbonitrile (C₁₄H₁₃N₃) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [3-Phenyl-1,3,5-pantanetricarbonitrile molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b186447#3-phenyl-1-3-5-pantanetricarbonitrile-molecular-weight-and-formula\]](https://www.benchchem.com/product/b186447#3-phenyl-1-3-5-pantanetricarbonitrile-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com